

An In-Depth Technical Guide to Cerium(III) Isooctanoate

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Compound of Interest

Compound Name: Cerium(III) isooctanoate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cerium(III) isooctanoate, a cerium salt of isooctanoic acid, is an organometallic compound with growing interest in various scientific and industrial fields. Its unique properties make it a valuable precursor in materials science, a catalyst in organic synthesis, and a compound of interest for potential biomedical applications. This technical guide provides a comprehensive overview of **Cerium(III) isooctanoate**, focusing on its chemical identifiers, physicochemical properties, synthesis, and characterization, as well as its relevance to the field of drug development.

Chemical Identifiers and Nomenclature

Cerium(III) isooctanoate is often referred to interchangeably with Cerium(III) 2-ethylhexanoate. While isooctanoic acid can refer to several isomers, in this context, it predominantly signifies 2-ethylhexanoic acid. For clarity and precision, it is crucial to note the specific identifiers.

Identifier	Value
Chemical Name	Cerium(III) isooctanoate
Synonyms	Cerium tris(isooctanoate), Cerium(III) 2-ethylhexanoate, Cerous 2-ethylhexanoate
CAS Number	94246-95-4 (for Cerium(III) isooctanoate) 24593-34-8, 56797-01-4 (for Cerium(III) 2-ethylhexanoate)[1][2]
Molecular Formula	C ₂₄ H ₄₅ CeO ₆ [1][2]
Molecular Weight	569.74 g/mol [1]
InChI Key	GGVUYAXGAOIFIC-UHFFFAOYSA-K[2]
SMILES	CCCCC(CC)C(=O)[O-].CCCCC(CC)C(=O)[O-].CCCCC(CC)C(=O)[O-].[Ce+3][2]

Physicochemical Properties

A summary of the known quantitative data for **Cerium(III) isooctanoate** is presented below. These properties are essential for its handling, application, and process development.

Property	Value	Reference
Appearance	Yellow to tan powder or crystals; Viscous liquid	[1][2]
Melting Point	>300 °C	[1]
Density	1.08 g/cm ³	[1]
Solubility	Soluble in organic solvents	[1]
Cerium Content	Approximately 12% (for a 49% solution in 2-ethylhexanoic acid)	

Experimental Protocols

Detailed experimental methodologies are critical for the replication and advancement of scientific research. The following sections outline protocols for the synthesis and characterization of **Cerium(III) isooctanoate** based on available literature for related compounds.

Synthesis of Cerium(III) 2-Ethylhexanoate

A common method for the synthesis of metal carboxylates involves the reaction of a metal salt with the corresponding carboxylic acid or its alkali salt. While a specific detailed protocol for **Cerium(III) isooctanoate** is not readily available in open literature, a general procedure can be adapted from the synthesis of other metal 2-ethylhexanoates.

Materials:

- Cerium(III) nitrate hexahydrate ($\text{Ce}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$)
- 2-Ethylhexanoic acid
- Sodium hydroxide (NaOH)
- Ethanol
- Deionized water
- Organic solvent for extraction (e.g., hexane or toluene)

Procedure:

- Preparation of Sodium 2-ethylhexanoate: Dissolve 2-ethylhexanoic acid in ethanol. Separately, prepare a stoichiometric amount of sodium hydroxide solution in water. Slowly add the NaOH solution to the 2-ethylhexanoic acid solution with stirring to form sodium 2-ethylhexanoate.
- Reaction with Cerium(III) Salt: Prepare an aqueous solution of Cerium(III) nitrate hexahydrate.

- **Precipitation:** Slowly add the cerium nitrate solution to the sodium 2-ethylhexanoate solution with vigorous stirring. A precipitate of Cerium(III) 2-ethylhexanoate will form.
- **Isolation and Purification:** The precipitate can be collected by filtration. To obtain a purer product, the aqueous mixture can be extracted with an organic solvent in which the Cerium(III) 2-ethylhexanoate is soluble. The organic layer is then separated and the solvent is removed under reduced pressure to yield the final product.
- **Drying:** The resulting solid is dried in a vacuum oven at a moderate temperature to remove any residual solvent and water.

Characterization Techniques

FT-IR spectroscopy is a powerful tool to confirm the formation of the metal carboxylate and to understand the coordination mode of the carboxylate ligand to the cerium ion.

Sample Preparation: The solid sample can be analyzed as a KBr pellet or using an Attenuated Total Reflectance (ATR) accessory.

Data Acquisition: Spectra are typically recorded in the range of 4000-400 cm^{-1} .

Expected Spectral Features:

- **Absence of a broad O-H stretch:** The disappearance of the broad absorption band from the carboxylic acid O-H group (around 3000 cm^{-1}) indicates the deprotonation of 2-ethylhexanoic acid.
- **Carboxylate stretches:** The key diagnostic peaks are the asymmetric (ν_{asym}) and symmetric (ν_{sym}) stretching vibrations of the carboxylate group (COO^-). These typically appear in the regions of 1650-1540 cm^{-1} and 1450-1360 cm^{-1} , respectively. The separation between these two peaks ($\Delta\nu = \nu_{\text{asym}} - \nu_{\text{sym}}$) can provide information about the coordination mode (ionic, monodentate, bidentate, or bridging) of the carboxylate ligand to the cerium ion.

^1H and ^{13}C NMR spectroscopy can be used to characterize the organic ligand of the complex. Due to the paramagnetic nature of the Ce(III) ion, the NMR signals of the coordinated 2-ethylhexanoate ligand may be broadened and shifted compared to the free acid.

Sample Preparation: The sample is dissolved in a suitable deuterated solvent, such as CDCl_3 .

Expected Spectral Features:

- ^1H NMR: The spectrum would be expected to show broad signals corresponding to the aliphatic protons of the 2-ethylhexanoate ligand. The absence of the acidic proton signal (typically >10 ppm for a carboxylic acid) confirms salt formation.
- ^{13}C NMR: The carboxylate carbon signal would be expected to appear in the range of 170-185 ppm. The positions of the aliphatic carbon signals will also be present, though potentially broadened.

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) provide information about the thermal stability and decomposition of the compound.

Procedure: A small amount of the sample is heated in a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate.

Expected Results:

- TGA: The TGA thermogram will show weight loss steps corresponding to the decomposition of the organic ligands, ultimately leading to the formation of cerium oxide as the final residue.
- DSC: The DSC curve will show endothermic or exothermic peaks associated with phase transitions (e.g., melting) and decomposition processes. For Cerium(III) 2-ethylhexanoate, the melting point is reported to be above $300\text{ }^\circ\text{C}$ [\[1\]](#).

Relevance to Drug Development

While **Cerium(III) isooctanoate** itself is not a therapeutic agent, its properties and the broader applications of cerium compounds are of significant interest to drug development professionals.

Catalysis in Organic Synthesis

Cerium salts are known to act as catalysts in various organic reactions that are fundamental to the synthesis of complex molecules, including active pharmaceutical ingredients (APIs).

Cerium(III) compounds can act as Lewis acids to promote reactions such as aldol condensations, Michael additions, and Friedel-Crafts reactions. The solubility of **Cerium(III)**

isooctanoate in organic solvents makes it a potentially useful catalyst in homogeneous catalysis for the synthesis of drug candidates.

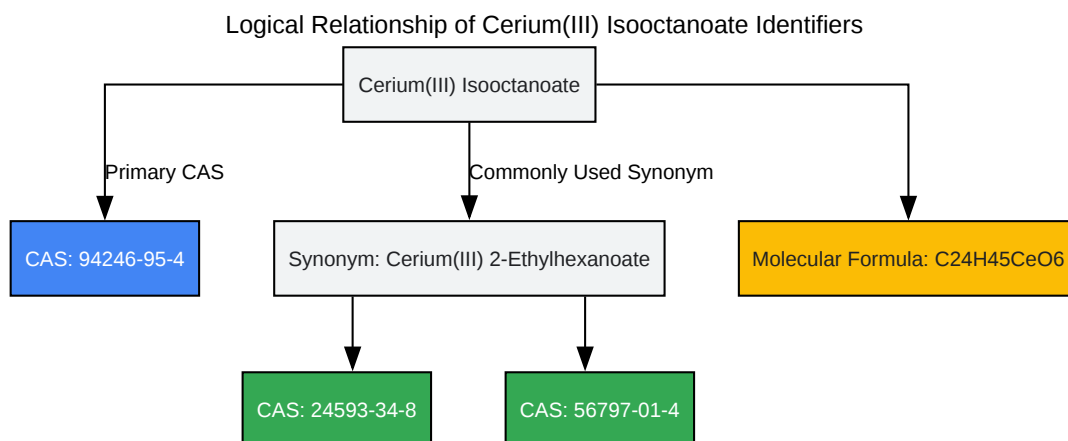
Precursor for Nanomaterials with Biomedical Applications

Cerium(III) isooctanoate serves as a precursor for the synthesis of cerium oxide (CeO_2) nanoparticles[3][4]. These nanoparticles, often referred to as nanoceria, have garnered considerable attention for their unique redox properties, acting as regenerative antioxidants. They can scavenge reactive oxygen species (ROS), which are implicated in a variety of diseases, including neurodegenerative disorders, inflammation, and cancer[5]. The ability to synthesize CeO_2 nanoparticles with controlled size and surface chemistry using precursors like **Cerium(III) isooctanoate** is a key area of research for developing novel nanomedicines.

Antimicrobial Properties of Cerium Compounds

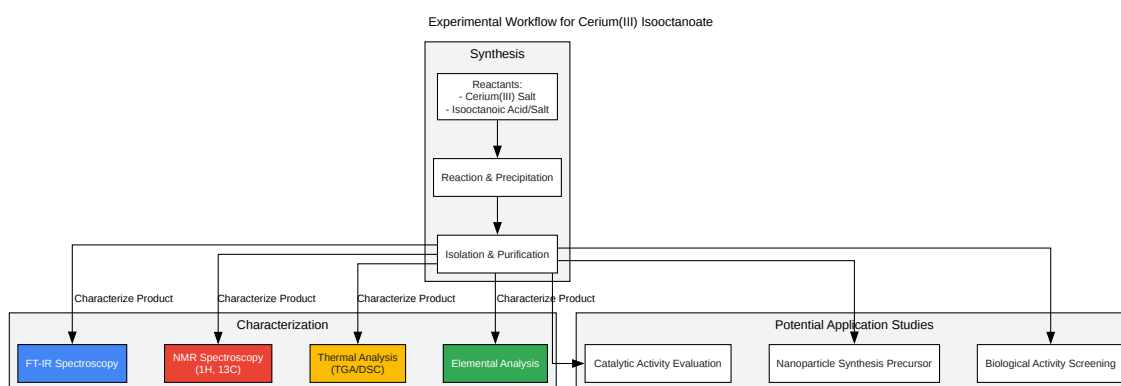
Cerium salts, particularly cerium nitrate, have a history of use in topical treatments for burns due to their antimicrobial properties[6]. The antimicrobial mechanism is thought to involve the disruption of bacterial cell membranes and interference with essential cellular processes. While research has primarily focused on inorganic cerium salts and cerium oxide nanoparticles, the potential for cerium carboxylates to exhibit similar or enhanced antimicrobial activity warrants further investigation, especially for applications in drug delivery systems or as active components in topical formulations.

Visualizations



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Caption: Relationship between identifiers for **Cerium(III) Isooctanoate**.



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Caption: A typical experimental workflow for the synthesis and characterization of **Cerium(III) Isooctanoate**.

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